

Sulfo-Cy3 Amine: A Technical Guide to Safe Handling and Experimental Use

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Compound of Interest

Compound Name: Sulfo-Cy3 amine

Cat. No.: B611056

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This in-depth technical guide provides comprehensive safety and handling information for **Sulfo-Cy3 amine**, a water-soluble fluorescent dye. The following sections detail its properties, hazard identification, safe handling procedures, and a representative experimental protocol for its use in bioconjugation.

Chemical and Physical Properties

Sulfo-Cy3 amine is a derivative of the cyanine dye Cy3, modified with a sulfonate group to enhance water solubility and an amine group for conjugation to biomolecules.^[1] Its bright fluorescence in the orange-red region of the spectrum makes it a valuable tool for a variety of fluorescence-based biological assays. Below is a summary of its key quantitative properties.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₅₀ N ₄ O ₇ S ₂	[2][3]
Molecular Weight	~714.94 g/mol	[2]
Excitation Maximum (λ _{ex})	~548 - 555 nm	[3]
Emission Maximum (λ _{em})	~563 - 572 nm	[3]
Molar Extinction Coefficient	~162,000 cm ⁻¹ M ⁻¹	[3]
Fluorescence Quantum Yield	~0.1	[3]
Solubility	Well soluble in water, DMSO, DMF, and alcohols.	[3][4]
Appearance	Dark red solid	

Safety and Hazard Information

While specific toxicological properties of **Sulfo-Cy3 amine** are not extensively documented, available safety data sheets (SDS) for Sulfo-Cy3 and its derivatives provide important safety information.

GHS Hazard Classification

Based on available data for similar compounds, **Sulfo-Cy3 amine** is classified as:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[2]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[2]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[2]

Precautionary Statements

The following precautionary measures should be taken when handling **Sulfo-Cy3 amine**:

- P264: Wash skin thoroughly after handling.[2]

- P270: Do not eat, drink or smoke when using this product.[2]
- P273: Avoid release to the environment.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P330: Rinse mouth.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

First Aid Measures

- Eye Contact: Remove contact lenses if present and easy to do. Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[2]
- Skin Contact: Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water. Seek medical attention if irritation develops.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator.

Safe Handling Practices

- Avoid inhalation of dust or solution mists.
- Avoid contact with eyes, skin, and clothing.
- Use only in a chemical fume hood or well-ventilated area.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage, it is recommended to store the solid compound at -20°C, protected from light.^{[3][4]}
- Stock solutions should be stored at -20°C or -80°C and protected from light. Avoid repeated freeze-thaw cycles.^[1]

Experimental Protocol: Protein Labeling via EDC/Sulfo-NHS Chemistry

This protocol describes the covalent conjugation of **Sulfo-Cy3 amine** to a protein with available carboxyl groups using a two-step carbodiimide crosslinker chemistry.

Materials

- Protein to be labeled (in a buffer free of amines and carboxyls, e.g., MES buffer)
- **Sulfo-Cy3 amine**
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysulfosuccinimide (Sulfo-NHS)
- Activation Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Coupling Buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.2-7.5)

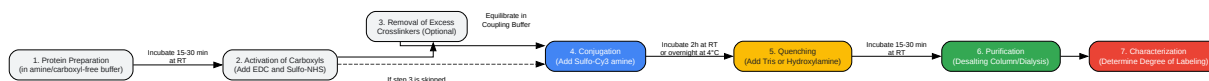
- Quenching Solution (e.g., 1 M Tris-HCl, pH 8.0, or 1.5 M hydroxylamine, pH 8.5)
- Desalting column (e.g., Sephadex G-25)

Procedure

- Protein Preparation:
 - Dissolve the protein in Activation Buffer at a concentration of 1-10 mg/mL.
 - Ensure the buffer is free of extraneous amines or carboxylates.
- Activation of Carboxyl Groups:
 - Equilibrate EDC and Sulfo-NHS to room temperature before use.
 - Prepare fresh solutions of EDC and Sulfo-NHS in Activation Buffer or water immediately before use.
 - Add EDC and Sulfo-NHS to the protein solution. A common starting point is a 10-fold molar excess of EDC and a 25-fold molar excess of Sulfo-NHS relative to the protein.
 - Incubate the reaction for 15-30 minutes at room temperature with gentle mixing.
- Removal of Excess Crosslinkers (Optional but Recommended):
 - To prevent cross-reaction with the amine on Sulfo-Cy3, remove excess EDC and Sulfo-NHS using a desalting column equilibrated with Coupling Buffer.
- Conjugation with **Sulfo-Cy3 Amine**:
 - Dissolve **Sulfo-Cy3 amine** in Coupling Buffer.
 - Add the **Sulfo-Cy3 amine** solution to the activated protein solution. A 10- to 20-fold molar excess of the dye amine over the protein is a typical starting point.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle mixing, protected from light.

- Quenching the Reaction:
 - Add the Quenching Solution to the reaction mixture to a final concentration of 10-50 mM.
 - Incubate for 15-30 minutes at room temperature to deactivate any remaining active esters.
- Purification of the Conjugate:
 - Remove unconjugated **Sulfo-Cy3 amine** and reaction byproducts using a desalting column or dialysis against an appropriate storage buffer (e.g., PBS).
 - Collect the fractions containing the fluorescently labeled protein.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for protein) and ~550 nm (for Sulfo-Cy3).

Experimental Workflow Diagram



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Caption: Workflow for protein labeling with **Sulfo-Cy3 amine**.

Disposal Considerations

Dispose of **Sulfo-Cy3 amine** and its waste in accordance with all applicable federal, state, and local environmental regulations. Due to its aquatic toxicity, avoid release into the environment.

[2]

This guide is intended for informational purposes and should be supplemented with a thorough review of the specific Safety Data Sheet provided by the supplier and adherence to all

institutional safety protocols.

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